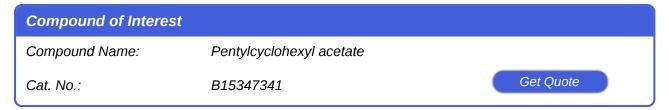


In-Depth Technical Guide: Health and Safety Information for Pentylcyclohexyl Acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **pentylcyclohexyl acetate** (also known as 2-tert-**pentylcyclohexyl acetate**). The information is compiled and presented to meet the needs of researchers, scientists, and professionals involved in drug development and chemical handling.

Chemical Identification and Physical Properties

Pentylcyclohexyl acetate is a synthetic fragrance ingredient. Key identification and physical data are summarized below.



Property	Value	Reference
Chemical Name	2-tert-pentylcyclohexyl acetate	[1]
Synonyms	Coniferan	[1]
CAS Number	67874-72-0	[1]
EC Number	267-500-0	[1]
Molecular Formula	C13H24O2	[2]
Molecular Weight	212.335 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor	Woody, pine, cypress	[3][4]
Flash Point	93.89 °C (201.00 °F) TCC	[4]
Specific Gravity	0.93900 to 0.94700 @ 25.00 °C	[4]
Refractive Index	1.45500 to 1.45900 @ 20.00 °C	[4]
Log Pow	4.770	[5]

Hazard Identification and Classification

Pentylcyclohexyl acetate is classified as a flammable liquid and is associated with several health and environmental hazards.



Hazard Class	GHS Classification	Reference
Flammable liquids	Category 3	[3]
Skin irritation	Category 2	[3]
Eye irritation	Category 2A	[1][3]
Skin sensitization	May cause an allergic skin reaction	[6][7]
Hazardous to the aquatic environment, long-term hazard	Category 2 or 3 (Toxic or Harmful to aquatic life with long lasting effects)	[1][6]

Hazard Statements:

- H226: Flammable liquid and vapor.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[6][7]
- H319: Causes serious eye irritation.[1]
- H411/H412: Toxic/Harmful to aquatic life with long lasting effects.[1][6]

Toxicological Data

The following table summarizes the available quantitative toxicological data for **pentylcyclohexyl acetate**.

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg bw	[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5,000 mg/kg bw	[1]



Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are based on standardized OECD guidelines. While substance-specific study reports are not publicly available, the methodologies would generally follow these established protocols.

Acute Oral Toxicity (Following OECD Guideline 401/423)

The acute oral toxicity of **pentylcyclohexyl acetate** was likely determined using a method similar to the OECD 401 (now obsolete) or 423 guidelines.[8][9]

Methodology:

- Test Animals: Healthy, young adult rats are used.[10] Animals are fasted prior to administration of the test substance.[9][10]
- Dose Administration: The test substance is administered in a single dose by oral gavage.[10]
- Observation Period: Animals are observed for a period of at least 14 days.[10]
- Parameters Observed: Observations include mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes.[10]
- Pathology: A gross necropsy is performed on all animals at the end of the study.[10]

Acute Dermal Toxicity (Following OECD Guideline 402)

The acute dermal toxicity study would have been conducted in accordance with OECD Guideline 402.[11][12]

Methodology:

- Test Animals: Healthy, young adult rabbits or rats with clipped fur are used.[6][13]
- Dose Application: The test substance is applied uniformly over a shaved area of the back (at least 10% of the body surface area) and covered with a porous gauze dressing for a 24-hour exposure period.[6][13]
- Observation Period: Animals are observed for 14 days.[6][13]



- Parameters Observed: Observations include mortality, signs of systemic toxicity, local skin reactions at the application site, and body weight changes.
- Pathology: All animals undergo a gross necropsy at the conclusion of the study.[11]

Skin Irritation (Following OECD Guideline 404)

The potential for skin irritation is assessed using a protocol based on OECD Guideline 404.[4] [14]

Methodology:

- Test Animals: Albino rabbits are typically used.[2][14]
- Dose Application: A small amount of the test substance (0.5 mL for liquids) is applied to a small patch of shaved skin and covered with a gauze patch for a 4-hour exposure period.[4]
 [14]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[14]
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.[15]

Eye Irritation (Following OECD Guideline 405)

The eye irritation potential is determined following a protocol based on OECD Guideline 405.[1] [5][16]

Methodology:

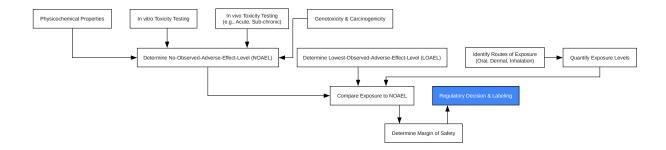
- Test Animals: Albino rabbits are the preferred species.[1][7]
- Dose Application: A single dose of the test substance is applied into the conjunctival sac of one eye of each animal. The other eye serves as a control.[1][16]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.[1][5]



Scoring: Lesions are scored to determine the degree of irritation.[16]

Signaling Pathways and Experimental Workflows

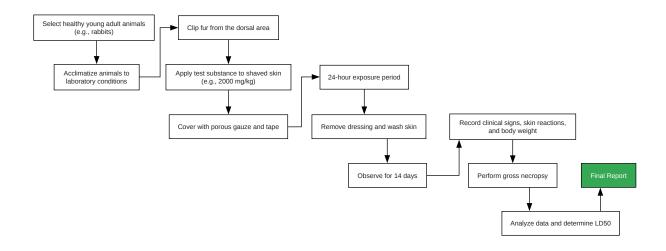
As specific signaling pathways for **pentylcyclohexyl acetate** toxicity are not publicly available, the following diagrams illustrate the general logical workflow for chemical safety assessment and a typical experimental workflow for an acute toxicity study.



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Caption: Logical workflow for chemical safety assessment.





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Caption: Experimental workflow for an acute dermal toxicity study.

Handling and Safety Precautions Engineering Controls

- Use in a well-ventilated area.[1][3]
- Provide adequate ventilation, especially in confined areas.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[3]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[3]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[3]



Handling and Storage

- Handling: Avoid contact with skin and eyes.[1] Avoid breathing vapors.[3] Keep away from heat, sparks, and open flames.[3]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[1][3] Keep away from oxidizing agents and strong acids.[3]

First Aid Measures

- Inhalation: Move person to fresh air.[1]
- Skin Contact: Wash skin with plenty of water.[1] If skin irritation or rash occurs, get medical advice/attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide.[1]
- Specific Hazards: Vapors may form explosive mixtures with air.[3] Combustion may produce toxic fumes, including carbon oxides.[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1][3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid contact with skin and eyes.
 Remove all sources of ignition.[3]
- Environmental Precautions: Prevent entry into drains and waterways.[3]



• Containment and Cleaning: Absorb spillage with inert material (e.g., sand, vermiculite) and dispose of in accordance with local regulations.[3]

Ecotoxicity

Pentylcyclohexyl acetate is classified as harmful or toxic to aquatic life with long-lasting effects.[1][6] Release into the environment should be avoided.[1]

Stability and Reactivity

- Reactivity: The product is not reactive under normal conditions of use, storage, and transport.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Heat, flames, and sparks.[3]
- Incompatible Materials: Strong oxidizing agents and strong acids.[3]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.[3]

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